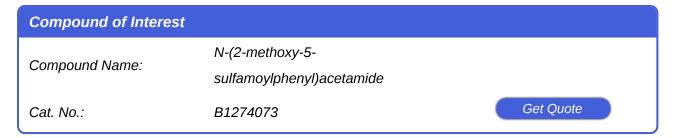


Application Notes and Protocols for N-(2-methoxy-5-sulfamoylphenyl)acetamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive overview of **N-(2-methoxy-5-sulfamoylphenyl)acetamide**, a valuable chemical entity for research and development. This document details a proposed experimental protocol for its synthesis, purification, and characterization. While specific biological activities for this compound are not extensively documented in publicly available literature, this guide also presents a hypothetical application in the context of anti-inflammatory research, based on the known activities of structurally related sulfonamide and acetamide derivatives.

Physicochemical Properties

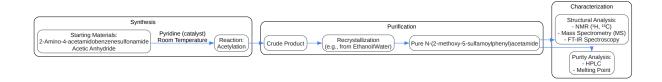
A summary of the key physicochemical properties of **N-(2-methoxy-5-sulfamoylphenyl)acetamide** is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.



Property	Value	Source
Molecular Formula	C9H12N2O4S	PubChem[1]
Monoisotopic Mass	244.05177 Da	PubChem[1]
SMILES	CC(=O)NC1=C(C=CC(=C1)S(=O)(=O)N)OC	PubChem[1]
InChI	InChI=1S/C9H12N2O4S/c1-6(12)11-8-5-7(16(10,13)14)3-4-9(8)15-2/h3-5H,1-2H3, (H,11,12)(H2,10,13,14)	PubChem[1]
Predicted XlogP	-0.1	PubChem[1]

Proposed Synthesis and Characterization Workflow

The following diagram outlines a general workflow for the synthesis, purification, and characterization of **N-(2-methoxy-5-sulfamoylphenyl)acetamide**.



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Caption: General workflow for synthesis and characterization.

Experimental Protocols



Synthesis of N-(2-methoxy-5-sulfamoylphenyl)acetamide

This protocol is a proposed method based on standard acetylation reactions of anilines.

Materials:

- 2-Amino-4-acetamidobenzenesulfonamide
- · Acetic anhydride
- Pyridine (catalyst)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- · Anhydrous magnesium sulfate or sodium sulfate
- Ethanol
- · Deionized water

Procedure:

- In a round-bottom flask, dissolve 2-amino-4-acetamidobenzenesulfonamide (1 equivalent) in a suitable solvent such as dichloromethane.
- Add a catalytic amount of pyridine.
- Slowly add acetic anhydride (1.1 equivalents) to the reaction mixture at room temperature.
- Stir the reaction mixture for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.



- Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification by Recrystallization

- Dissolve the crude N-(2-methoxy-5-sulfamoylphenyl)acetamide in a minimum amount of hot ethanol.
- Slowly add deionized water until the solution becomes slightly turbid.
- Allow the solution to cool to room temperature and then place it in an ice bath to facilitate crystallization.
- Collect the purified crystals by vacuum filtration, wash with cold ethanol/water, and dry under vacuum.

Characterization

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Record ¹H and ¹³C NMR spectra to confirm the chemical structure.
- Mass Spectrometry (MS): Determine the molecular weight and confirm the molecular formula.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Identify the characteristic functional groups (e.g., N-H, C=O, S=O).
- High-Performance Liquid Chromatography (HPLC): Assess the purity of the final compound.
- Melting Point: Determine the melting point of the purified product and compare it to literature values if available.

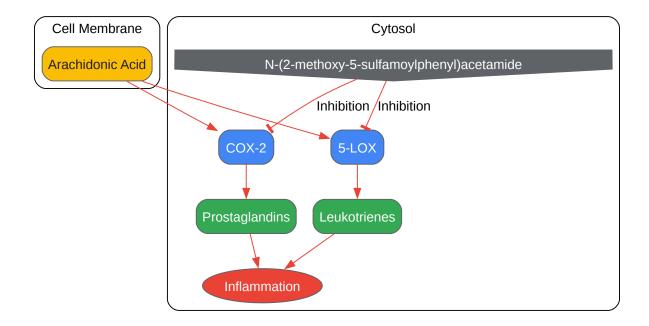
Potential Biological Application: Anti-inflammatory Agent



While the specific biological targets of **N-(2-methoxy-5-sulfamoylphenyl)acetamide** are not yet elucidated, its structural similarity to other N-(benzenesulfonyl)acetamide derivatives suggests potential activity as an anti-inflammatory agent. Some related compounds have been shown to inhibit key enzymes in the inflammatory cascade, such as Cyclooxygenase-2 (COX-2) and 5-Lipoxygenase (5-LOX).

Hypothetical Signaling Pathway Inhibition

The following diagram illustrates a hypothetical mechanism of action where **N-(2-methoxy-5-sulfamoylphenyl)acetamide** could inhibit pro-inflammatory signaling pathways.



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Caption: Hypothetical inhibition of inflammatory pathways.

Protocol: In Vitro COX-2 and 5-LOX Inhibition Assay



This protocol describes a general method to evaluate the inhibitory activity of **N-(2-methoxy-5-sulfamoylphenyl)acetamide** against COX-2 and 5-LOX enzymes.

Materials:

- N-(2-methoxy-5-sulfamoylphenyl)acetamide
- Human recombinant COX-2 enzyme
- Human recombinant 5-LOX enzyme
- Arachidonic acid (substrate)
- Colorimetric or fluorometric assay kit for COX-2 and 5-LOX
- Microplate reader
- Positive controls (e.g., Celecoxib for COX-2, Zileuton for 5-LOX)

Procedure:

- Prepare a stock solution of N-(2-methoxy-5-sulfamoylphenyl)acetamide in a suitable solvent (e.g., DMSO).
- Prepare serial dilutions of the compound to be tested.
- In a 96-well plate, add the enzyme (COX-2 or 5-LOX), a buffer, and the test compound at various concentrations.
- Incubate the plate according to the assay kit manufacturer's instructions.
- Initiate the enzymatic reaction by adding the substrate, arachidonic acid.
- Measure the product formation using a microplate reader at the appropriate wavelength.
- Calculate the percentage of inhibition for each concentration of the test compound relative to the vehicle control.



• Determine the IC₅₀ value (the concentration of the compound that causes 50% inhibition of the enzyme activity) by plotting the percentage of inhibition against the compound concentration.

Disclaimer

The experimental protocols and potential applications described herein are for informational and research purposes only. The synthesis and biological assays should be performed by trained professionals in a suitably equipped laboratory. All necessary safety precautions should be taken when handling chemicals. The biological activity of **N-(2-methoxy-5-sulfamoylphenyl)acetamide** is not yet fully established, and the proposed mechanisms are hypothetical. Further research is required to validate these findings.

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References

- 1. PubChemLite N-(2-methoxy-5-sulfamoylphenyl)acetamide (C9H12N2O4S) [pubchemlite.lcsb.uni.lu]
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